

Interpreting unexpected results in Protac-O4I2 cell-based assays

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Compound of Interest

Compound Name: Protac-O4I2

Cat. No.: B12417224

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Protac-O4I2 Technical Support Center

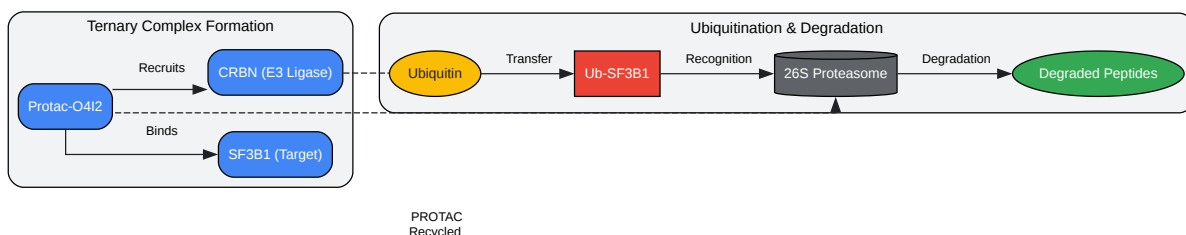
Welcome to the technical support resource for **Protac-O4I2**. This guide provides answers to frequently asked questions and detailed troubleshooting advice to help you interpret unexpected results in your cell-based assays.

Section 1: Frequently Asked Questions (FAQs)

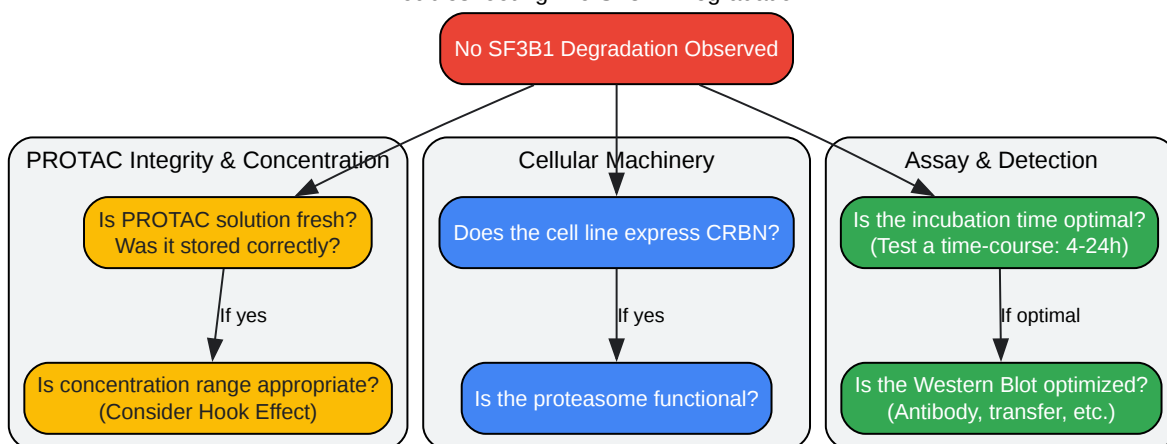
Q1: What is the mechanism of action for Protac-O4I2?

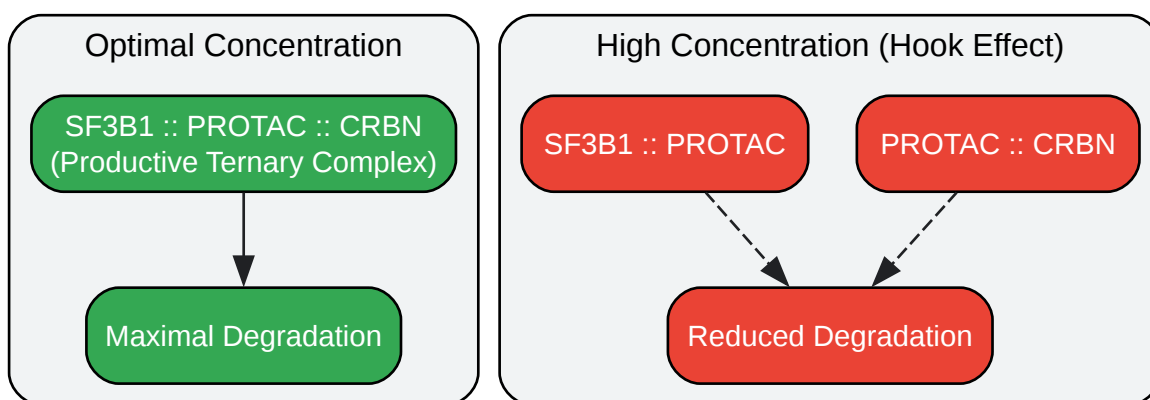
Protac-O4I2 is a proteolysis-targeting chimera (PROTAC) designed to induce the degradation of a specific target protein. It is a heterobifunctional molecule with three key components: a ligand that binds to the target protein, another ligand that recruits an E3 ubiquitin ligase, and a linker connecting them.^{[1][2]}

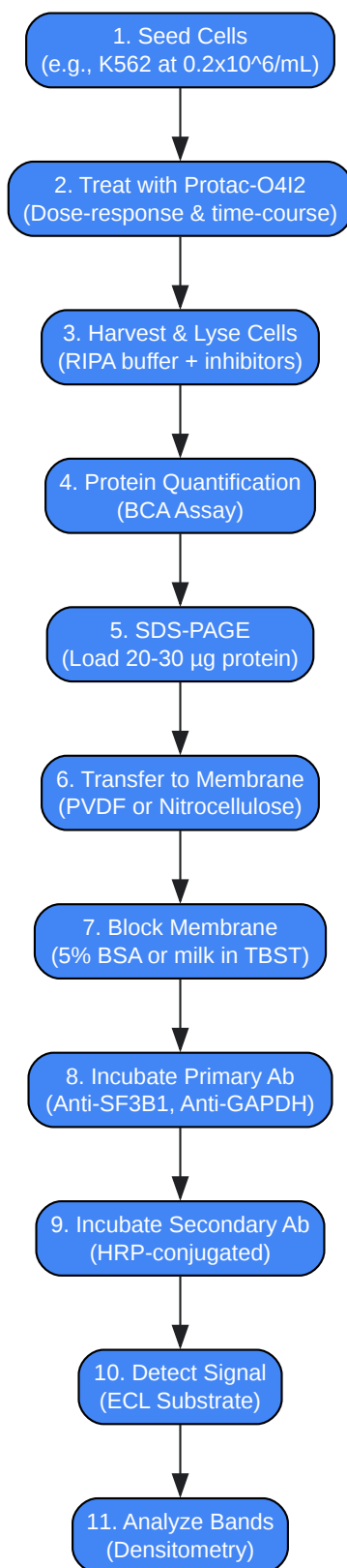
Specifically, **Protac-O4I2** targets the Splicing Factor 3B Subunit 1 (SF3B1).^{[3][4]} It uses a thalidomide-based ligand to engage the Cereblon (CRBN) E3 ubiquitin ligase.^[3] By bringing SF3B1 and CRBN into close proximity, **Protac-O4I2** facilitates the ubiquitination of SF3B1, marking it for degradation by the 26S proteasome. This event-driven, catalytic process allows for the removal of the entire target protein, not just the inhibition of one of its functions.



Troubleshooting: No SF3B1 Degradation







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References

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